

Comprehensive Spectroscopic Characterization: 1-[1-(2-phenylethyl)cyclopentyl]methanamine[1] [2][3]

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Compound of Interest

Compound Name: 1-[1-(2-phenylethyl)cyclopentyl]methanamine

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Executive Summary & Chemical Context[1][2][4][5] [6][7]

Compound Identity: **1-[1-(2-phenylethyl)cyclopentyl]methanamine** Molecular Formula: $C_{14}H_{21}N$ Molecular Weight: 203.33 g/mol CAS Registry: (Specific isomer often unassigned; generic scaffold referenced in patent literature for CNS agents).[1][2][3][4]

This guide serves as a definitive protocol for the structural elucidation and quality control of **1-[1-(2-phenylethyl)cyclopentyl]methanamine**. Structurally, this molecule represents a "hybrid" scaffold—combining the lipophilic core of cycloalkyl-based dissociatives (similar to ethenylcyclidine precursors) with a phenethylamine-like side chain.[1][2][3]

In drug development, this primary amine is a critical intermediate for N-alkylated derivatives targeting NMDA or dopamine receptors.[2][3][4] In forensic analysis, it represents a potential New Psychoactive Substance (NPS) or a synthesis byproduct.[2][3][4]

Key Structural Feature for Analysis: The molecule possesses a quaternary carbon at position 1 of the cyclopentyl ring.[1][2][3][4] This lack of a methine proton at the junction point is the diagnostic "fingerprint" that dictates the specific NMR splitting patterns and mass spectral fragmentation pathways described below.

Mass Spectrometry (MS) Profiling[1][2][3][4]

Objective: To confirm molecular weight and elucidate the carbon skeleton via fragmentation logic.

Experimental Parameters (High-Resolution ESI-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.[1][2][3][4]
- Spray Voltage: 3.5 kV.[2][3][4]
- Collision Energy: Stepped (15, 30, 45 eV) for MS/MS.
- Solvent: Methanol/Water (50:[1][2][3][4]50) + 0.1% Formic Acid.[1][2][3][4]

Spectral Interpretation[1][3][4]

m/z (Ion)	Identity	Mechanistic Origin (Causality)
204.175	$[M+H]^+$	Protonated molecular ion.[1][3] [4] Confirms formula $C_{14}H_{22}N^+$. [1][2][3][4]
187.148	$[M+H - NH_3]^+$	Diagnostic: Loss of ammonia from primary amine.[1][2][3][4] Characteristic of aliphatic amines in ESI.
112.112	$[C_7H_{14}N]^+$	Core Fragment: Cleavage of the phenylethyl chain.[1][2][3] [4] Represents the (cyclopentyl)methanamine cation.[1][2][3][4]
91.054	$[C_7H_7]^+$	Tropylium Ion: Highly stable aromatic fragment derived from the 2-phenylethyl chain. [1][2][3][4] Dominant in higher energy collisions.[2][3][4]
30.034	$[CH_2=NH_2]^+$	Alpha-Cleavage: Classic amine fragmentation.[1][2][3] [4] Cleavage of the C1-CH ₂ NH ₂ bond.[2][3][4]

Validation Check:

- Isotopic Pattern: The $[M+1]$ peak at m/z 205.178 should be approximately 15.5% of the parent peak intensity (due to 14 carbons), confirming the carbon count.[1][2][3][4]

Infrared Spectroscopy (FT-IR)[1][2][3]

Objective: Functional group verification, specifically distinguishing the primary amine from secondary/tertiary impurities.

Experimental Protocol (ATR-FTIR)

- Blanking: Clean diamond crystal with isopropanol; collect background (32 scans).[\[1\]\[2\]\[3\]\[4\]](#)
- Deposition: Apply 1-2 mg of neat oil or HCl salt to the crystal.[\[1\]\[2\]\[3\]\[4\]](#)
- Acquisition: 4000–600 cm^{-1} , 4 cm^{-1} resolution.[\[2\]\[3\]\[4\]](#)

Band Assignment Table

Frequency (cm^{-1})	Vibration Mode	Structural Correlate
3380, 3310	N-H Stretch (Doublet)	Primary Amine ($-\text{NH}_2$). A single band here would indicate a secondary amine impurity.
3020–3080	C-H Stretch (sp^2)	Aromatic ring protons (Phenylethyl group). [1][2][3][4]
2850–2960	C-H Stretch (sp^3)	Cyclopentyl ring and methylene chain. [1][2][3][4]
1600, 1495	C=C Ring Stretch	Aromatic skeletal vibrations.
1580–1650	N-H Bend (Scissoring)	Primary amine bending mode. [1][2][3][4]
700, 750	C-H Out-of-Plane	Monosubstituted benzene ring (strong diagnostic for the phenyl group). [1][2][3][4]

Nuclear Magnetic Resonance (NMR)[\[1\]\[2\]\[3\]\[4\]\[5\]](#)

Objective: Definitive structural proof and purity assessment. Solvent: CDCl_3 (Chloroform-d) for free base; D_2O or DMSO-d_6 for salts.[\[1\]\[2\]\[3\]\[4\]](#)

^1H NMR (400 MHz, CDCl_3)

Note: The molecule has a plane of symmetry passing through C1, the two exocyclic chains, and bisecting the C3-C4 bond.[\[2\]\[3\]\[4\]](#) However, the methylene protons in the ring may exhibit complex coupling.[\[1\]\[2\]\[3\]\[4\]](#)

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Interpretation Logic
7.15 – 7.30	Multiplet	5H	Ar-H	Monosubstituted phenyl ring. [1] [2] [3]
2.65	Singlet	2H	C(1)-CH ₂ -NH ₂	Critical Proof: Appears as a singlet because C1 is quaternary and achiral (no diastereotopic splitting). [1] [2] [3] [4]
2.58	Triplet (broad)	2H	Ph-CH ₂ -CH ₂ -	Benzylic protons. [1] [2] [3] [4]
1.65 – 1.80	Multiplet	6H	Ring CH ₂ + Chain	Overlap of cyclopentyl protons and the CH ₂ adjacent to the quaternary center. [1] [2] [3] [4]
1.40 – 1.60	Multiplet	4H	Ring CH ₂	Remaining cyclopentyl envelope. [1] [2] [3] [4]
1.10	Broad Singlet	2H	-NH ₂	Exchangeable with D ₂ O (disappears on shake). [1] [2] [3] [4]

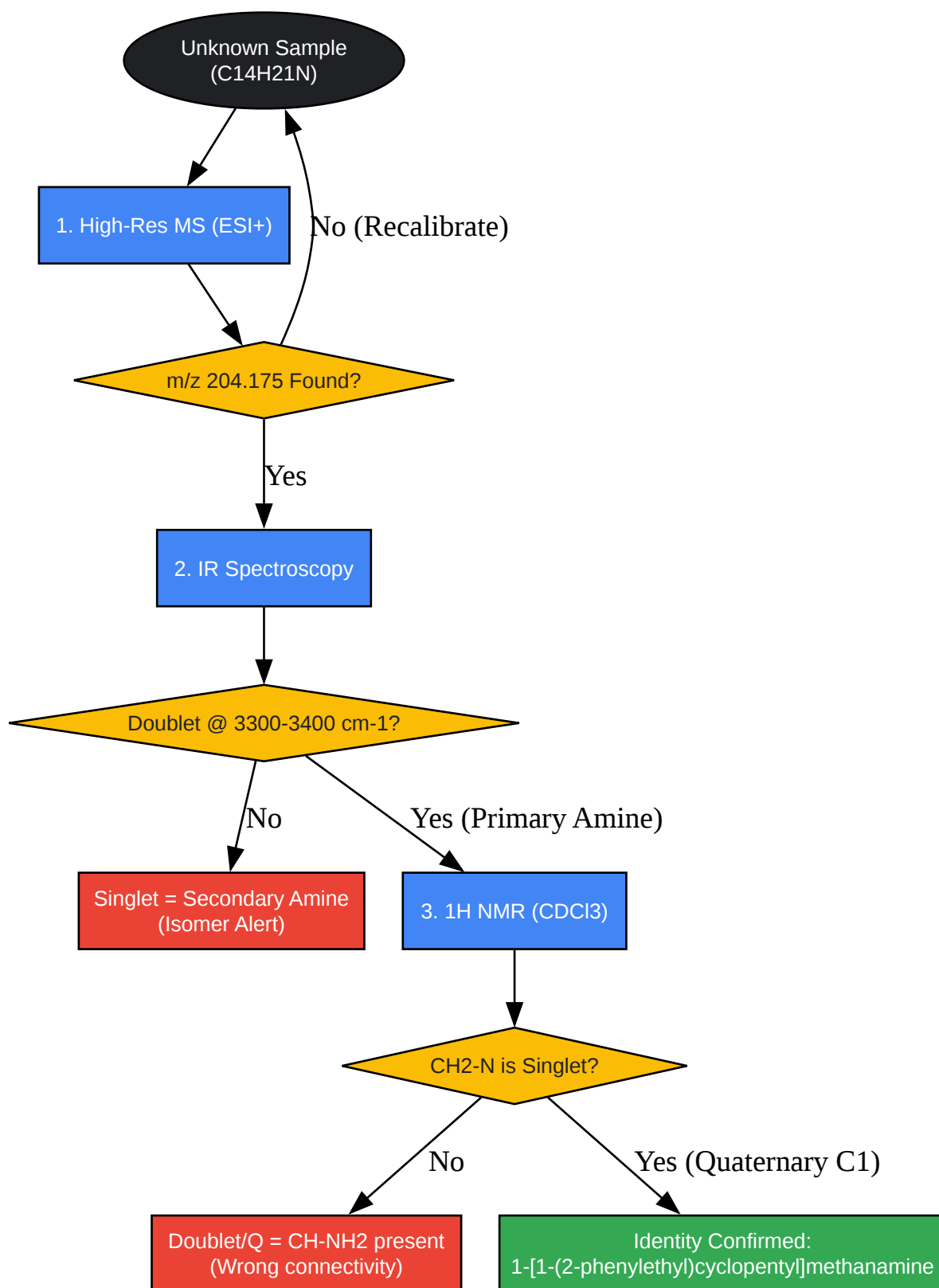
¹³C NMR (100 MHz, CDCl₃)

- Quaternary Carbon (C1): ~48.5 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) (Low intensity, disappears in DEPT-135).[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Amine Methylene ($-\text{CH}_2\text{NH}_2$): ~55.2 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Aromatic Region: ~142.5 (Ipso), 128.4 (Meta), 128.2 (Ortho), 125.8 (Para).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Aliphatic Chain: ~31.0 ppm (Ph-CH_2-), ~38.5 ppm ($-\text{CH}_2-\text{Cquat}$).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Cyclopentyl Ring: ~35.0 ppm (C2/C5), ~24.5 ppm (C3/C4).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Analytical Workflow & Logic

The following diagram illustrates the decision tree for characterizing this compound, ensuring no "false positives" from structural isomers (e.g., N-ethyl-1-phenylcyclopentan-1-amine).



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Caption: Logical decision tree for excluding isomers (secondary amines or non-quaternary analogs) during characterization.

Synthesis of Reference Material (Contextual)

To validate the spectra, the standard is typically synthesized via the reduction of 1-(2-phenylethyl)cyclopentanecarbonitrile.^{[1][2][3]}

- Precursor: 1-(2-phenylethyl)cyclopentanecarbonitrile (Nitrile stretch at $\sim 2230\text{ cm}^{-1}$ in IR).^{[1][2][3][4]}
- Reaction: Reduction using LiAlH_4 in THF.
- Purification: Acid-base extraction.^{[1][2][3][4]}
 - Note: Incomplete reduction results in a secondary amine impurity (dimerization) or residual nitrile.^{[2][3][4]} The IR step (Section 3) is critical to rule out the nitrile precursor.^{[1][2][3][4]}

References

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